

# Personal protective equipment for handling BMS-795311

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# **Essential Safety and Handling Guide for BMS- 795311**

Disclaimer: This document provides essential safety and logistical information for handling the potent research compound **BMS-795311**. A compound-specific Safety Data Sheet (SDS) was not located; therefore, this guidance is based on established best practices for handling potent, non-cytotoxic, active pharmaceutical ingredients (APIs). A thorough, compound-specific risk assessment must be conducted by qualified personnel before any handling occurs.

**BMS-795311** is identified as a potent cholesteryl ester transfer protein (CETP) inhibitor.[1] Potent compounds require stringent handling controls to prevent personnel exposure and cross-contamination.

## **Personal Protective Equipment (PPE)**

The selection of appropriate PPE is the primary barrier to exposure. For all procedures involving **BMS-795311** powder, a combination of respiratory, eye, body, and hand protection is mandatory.

Table 1: Recommended Personal Protective Equipment for Handling BMS-795311



PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for all handling of powder. Hoods or full-facepieces can offer high Assigned Protection Factors (APFs), potentially up to 1000.
Reusable Half or Full- Facepiece Respirator	Use with P100/FFP3 particulate filters. A proper fit test is mandatory before use. [2]	
Disposable Respirators (e.g., N95)	Not recommended for handling potent compounds as primary protection; may be suitable for low-risk activities as a secondary layer.[2][4]	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination or at regular intervals.[2]
Body Protection	Disposable Coveralls	Required for handling powder. Choose coveralls made from materials like Tyvek® to protect against dust.[2][5] Zippers should have adhesive flaps for optimal protection.[5]
Dedicated Lab Coat	For handling solutions in a controlled environment (e.g., fume hood). Must be professionally laundered or disposed of as contaminated waste.[2]	



Eye Protection	Chemical Splash Goggles	Must provide a complete seal around the eyes.[2]
Face Shield	Wear over goggles for added protection against splashes when handling solutions.[2][4]	
Foot Protection	Disposable Shoe Covers	Must be worn in the designated handling area and removed before exiting.[2]

## **Operational Plan: Step-by-Step Handling Protocol**

A systematic approach is crucial for safely handling potent compounds. The following protocol outlines the key phases from receipt to disposal.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the methodology for accurately weighing **BMS-795311** powder and preparing a stock solution.

- Objective: To prepare a 10 mM stock solution of BMS-795311 (M. Wt: 671.52 g/mol ) in DMSO.
- Materials:
  - BMS-795311 powder
  - Anhydrous DMSO
  - Calibrated analytical balance within a containment enclosure (e.g., glovebox or ventilated balance enclosure)
  - Appropriate volumetric flasks and pipettes
  - Vortex mixer
  - Required PPE (See Table 1)



#### • Procedure:

- Pre-Handling: Don all required PPE as specified in Table 1. Prepare the work area by covering the surface with a disposable absorbent pad.[6]
- Weighing (in containment):
  - Tare the analytical balance with a clean weigh boat.
  - Carefully add BMS-795311 powder to the weigh boat to obtain the target weight (e.g., 6.72 mg for 1 mL of 10 mM solution).
  - Record the exact weight.
- Solubilization:
  - Carefully transfer the weighed powder to an appropriate volumetric flask.
  - Add a portion of the total required volume of DMSO to the flask.
  - Cap the flask and vortex until the solid is completely dissolved.
  - Add DMSO to the final target volume.
- Post-Handling & Decontamination:
  - Wipe down all external surfaces of the solution container with a suitable decontamination solution (e.g., 70% ethanol) before removing from the containment unit.
  - Dispose of all single-use items (weigh boat, wipes, outer gloves, disposable coveralls)
     into a clearly labeled hazardous waste container.[7][8]
  - Thoroughly decontaminate all surfaces and equipment.[2]
  - Remove PPE in the designated doffing area to avoid self-contamination.[2]

## **Disposal Plan**



All materials that come into contact with **BMS-795311** are considered hazardous waste and must be disposed of accordingly. Waste must be segregated at the point of generation.[6][7]

Table 2: Waste Segregation and Disposal Plan

Waste Category	Description	Disposal Container
Trace Contaminated Solids	Items with residual contamination: gloves, gowns, shoe covers, empty vials, weigh boats, absorbent pads, wipes.[7]	Black Hazardous Waste Container, clearly labeled "Hazardous Waste - Chemical".[7] Some jurisdictions may require specific color-coding (e.g., yellow or red bins).[7][8][9]
Contaminated Sharps	Needles, syringes, glass vials, and ampoules used for handling BMS-795311.	Puncture-proof Sharps Container, clearly labeled "Hazardous Waste - Sharps". [8]
Bulk Chemical Waste	Unused or expired formulations, partially used vials, materials from spill cleanup.[7]	Black Hazardous Waste Container, clearly labeled "Hazardous Waste - Chemical".[7]

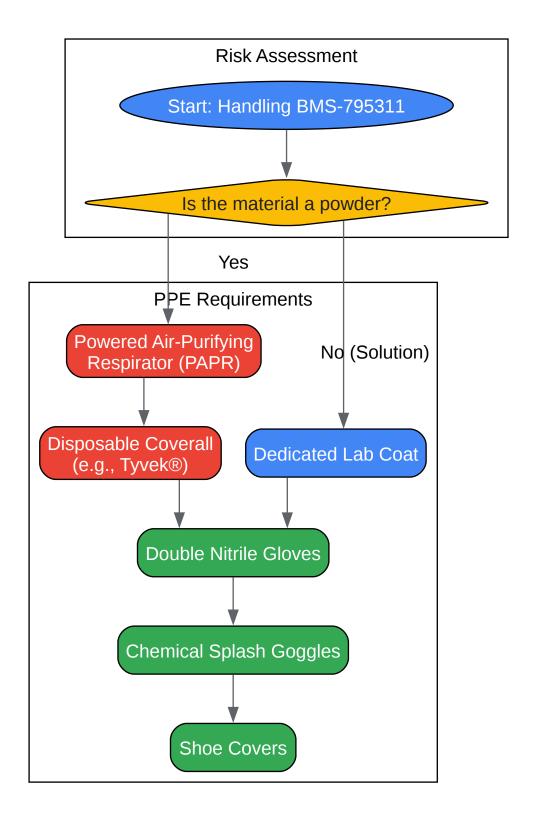
#### Key Disposal Principles:

- Do Not Sewer: Never dispose of **BMS-795311** or its waste down the drain.[7]
- Labeling: All waste containers must be clearly labeled with their contents.
- Container Management: Seal waste containers when three-quarters full to prevent spills.[7]
- Final Disposal: All waste must be disposed of via high-temperature incineration through a certified environmental health and safety (EHS) vendor.[10]

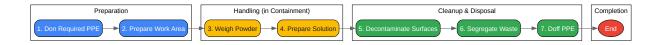
## **Visual Workflows and Logic Diagrams**

Diagram 1: PPE Selection Logic for BMS-795311









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